

choline orotate stability in storage conditions

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Compound Focus: Choline orotate

CAS No.: 24381-49-5

Cat. No.: S3349433

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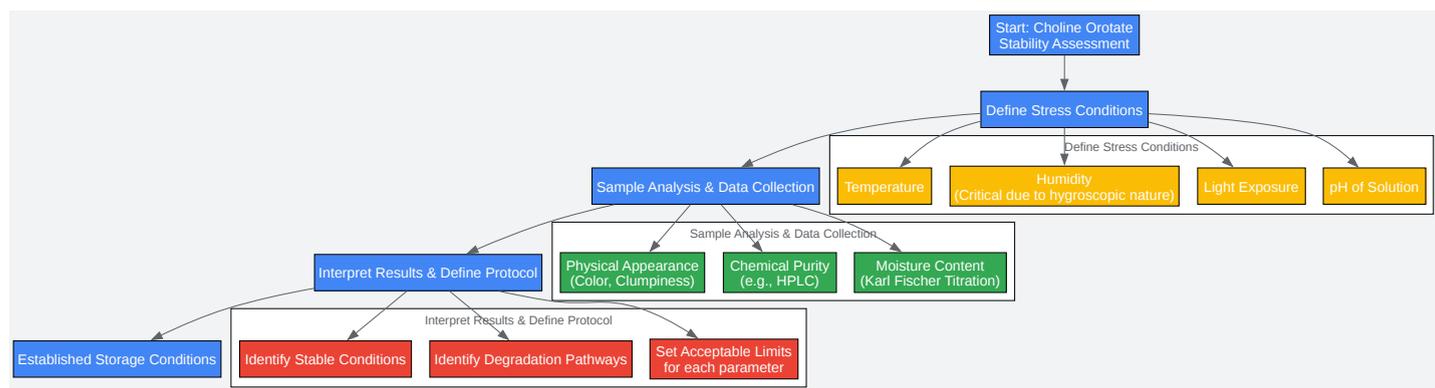
What is Known About Choline Orotate Storage

One supplier's documentation offers basic handling specifications, which are a starting point for establishing your own stability protocols [1].

Parameter	Specification	Rationale & Implication
Physical Form	White crystalline powder	Provides a baseline for visual inspection; any discoloration may indicate degradation.
Hygroscopicity	Yes	The material readily absorbs moisture, requiring strict control of humidity during storage and handling.
Storage Advice	Store in a tightly closed container, below 40°C, and protected from light.	Suggests sensitivity to heat, moisture, and light, which are common stress factors to test.

Recommended Experimental Pathways for Stability Assessment

Since established data is lacking, you will need to generate stability profiles through systematic studies. The diagram below outlines a core workflow for investigating the stability of compounds like **choline orotate**.



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Here are detailed methodologies for the key experiments outlined in the workflow:

Forced Degradation Studies (Stress Testing)

- **Objective:** To intentionally degrade **choline orotate** and identify its degradation products, establishing stability-indicating analytical methods.
- **Protocol:**
 - **Thermal Stress:** Seal samples in glass vials and place in ovens at elevated temperatures (e.g., 40°C, 60°C, 80°C). Withdraw samples at set intervals (e.g., 1, 2, 4 weeks).

- **Humidity Stress:** Place samples in desiccators with saturated salt solutions to create controlled relative humidity environments (e.g., 75%, 90%). Monitor weight gain to quantify moisture uptake.
- **Photostability:** Expose samples to a calibrated light source that meets ICH Q1B guidelines, alongside dark controls.
- **Hydrolytic Stress:** Dissolve **choline orotate** in buffers across a range of pH values (e.g., 3, 7, 9) and monitor stability at room and elevated temperatures.

Long-Term and Real-Time Stability Studies

- **Objective:** To determine the shelf life of the material under proposed storage conditions.
- **Protocol:**
 - Package **choline orotate** in its intended container closure system (e.g., a drum with double PE liners) [1].
 - Store samples in stability chambers set to long-term conditions (e.g., 25°C ± 2°C / 60% RH ± 5% RH) and accelerated conditions (e.g., 40°C ± 2°C / 75% RH ± 5% RH) as per ICH guidelines.
 - At predetermined time points (e.g., 0, 3, 6, 9, 12, 24, 36 months), test samples against a comprehensive set of specifications.

Critical Safety Consideration

A 2009 EFSA opinion concluded that **the safety of several orotic acid salts, including choline orotate, could not be proven** due to a tumor-promoting effect observed in animal studies and an absence of relevant genotoxicity and developmental studies [2]. While this assessment is for use as a food supplement, it is a critical factor for drug development.

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References

1. , CasNo.16978-42-0 Algry Quimica Spain Choline Orotate [algryquimica.lookchem.com]

2. Vitamin B13 cannot be proven safe, says EFSA [nutraingredients.com]

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